

# Application Notes and Protocols for Vinbarbital in Neuroscience Research

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## Compound of Interest

Compound Name: Vinbarbital

Cat. No.: B10784607

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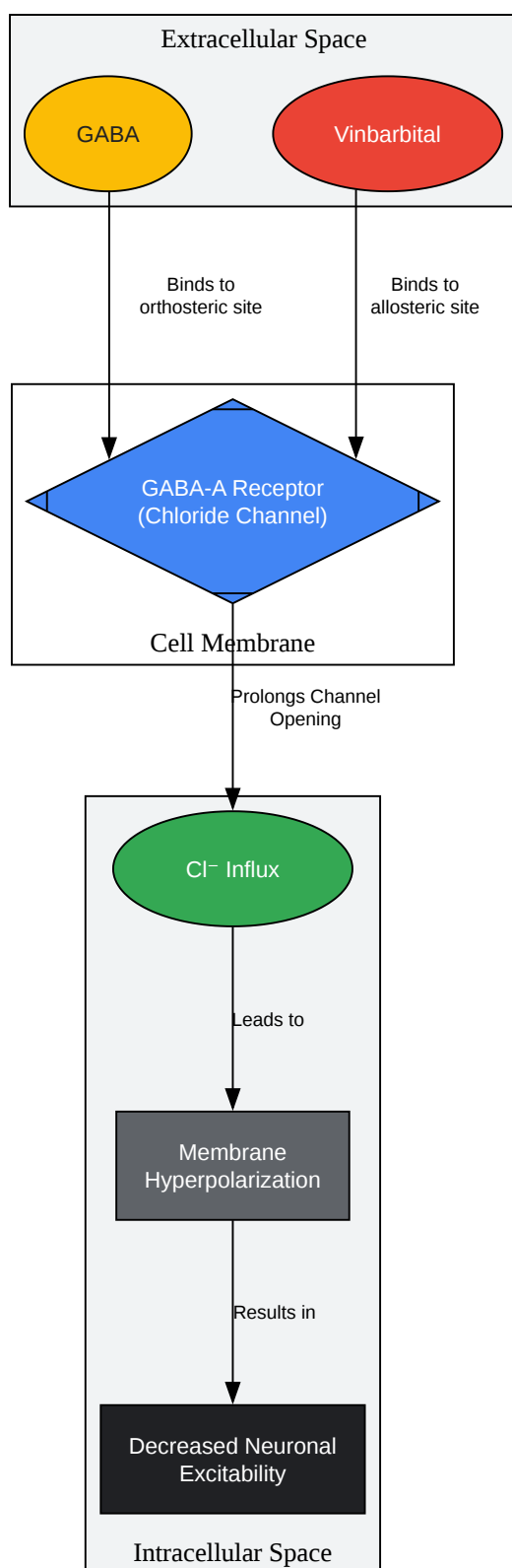
## Introduction

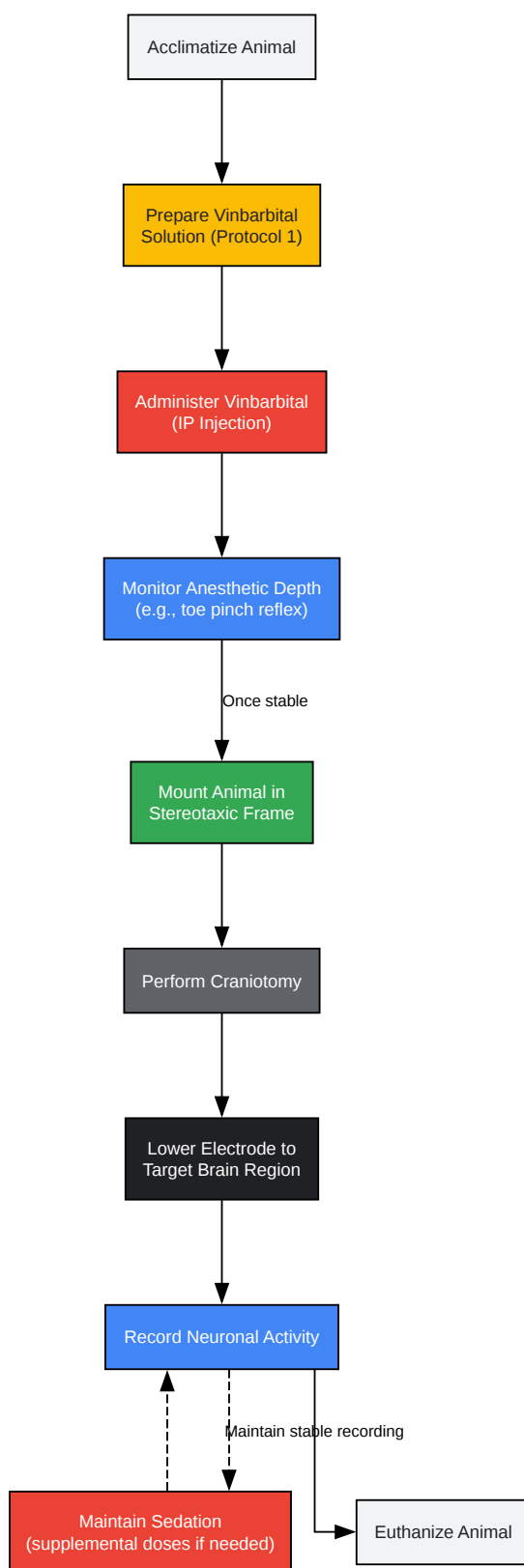
**Vinbarbital** is a barbiturate derivative that acts as a positive allosteric modulator of the gamma-aminobutyric acid type A (GABA-A) receptor.[1][2][3] Historically, it was utilized as a sedative and hypnotic agent.[4] In the context of neuroscience research, **Vinbarbital** can be a valuable tool for studying inhibitory neurotransmission, synaptic plasticity, and for inducing sedation or anesthesia in animal models. Due to its classification as an intermediate-acting barbiturate, its effects are of moderate duration.[5][6] While specific modern research applications for **Vinbarbital** are limited due to its replacement by agents with more favorable safety profiles, its mechanism of action is well-understood within the broader class of barbiturates.[2][3] These notes provide an overview of its potential applications and generalized protocols based on the known properties of intermediate-acting barbiturates.

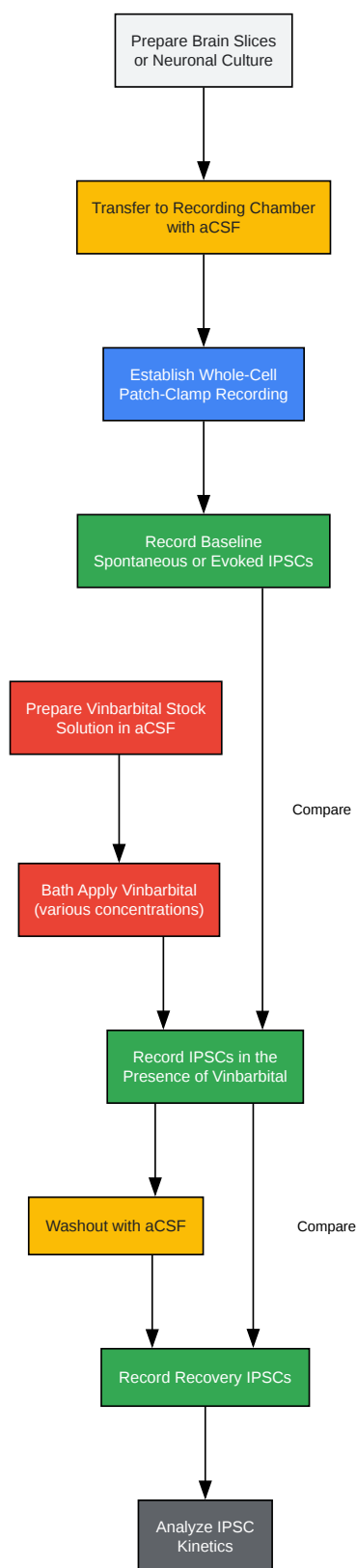
## Mechanism of Action

**Vinbarbital**, like other barbiturates, enhances the effect of GABA at the GABA-A receptor.[1][5] It binds to a distinct allosteric site on the receptor complex, increasing the duration of chloride channel opening initiated by GABA.[2] This prolonged opening leads to an increased influx of chloride ions into the neuron, resulting in hyperpolarization of the cell membrane and a potentiation of the inhibitory postsynaptic potential (IPSP).[7][8] At higher concentrations, barbiturates can also directly activate the GABA-A receptor, mimicking the effect of GABA.[3] This dual action contributes to their sedative, hypnotic, and anesthetic properties.

## Signaling Pathway Diagram







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## References

- 1. Barbiturates drug profile | [www.euda.europa.eu](http://www.euda.europa.eu) [[euda.europa.eu](http://euda.europa.eu)]
- 2. Barbiturate - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 3. [acnp.org](http://acnp.org) [[acnp.org](http://acnp.org)]
- 4. Vinbarbital - Expert Committee on Drug Dependence Information Repository [[ecddrepository.org](http://ecddrepository.org)]
- 5. [news-medical.net](http://news-medical.net) [[news-medical.net](http://news-medical.net)]
- 6. [my.clevelandclinic.org](http://my.clevelandclinic.org) [[my.clevelandclinic.org](http://my.clevelandclinic.org)]
- 7. Barbiturates - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 8. Diazepam and (–)-pentobarbital: fluctuation analysis reveals different mechanisms for potentiation of gamma-aminobutyric acid responses in cultured central neurons - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
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